

1,1-Diethoxycyclohexane chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diethoxycyclohexane

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An In-depth Technical Guide to **1,1-Diethoxycyclohexane**: Chemical Properties and Structure

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **1,1-diethoxycyclohexane**. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document details the compound's physicochemical properties, structural information, synthesis methods, and chemical reactivity. All quantitative data is presented in tabular format for clarity and ease of comparison. Detailed experimental methodologies and safety information are also included.

Chemical Structure and Identification

1,1-Diethoxycyclohexane, also known as cyclohexanone diethyl ketal, is an organic compound classified as a diethyl acetal of cyclohexanone.^[1] Its structure features a cyclohexane ring with two ethoxy groups attached to the same carbon atom.^[1]

Key Identifiers:

- IUPAC Name: **1,1-diethoxycyclohexane**^{[1][2]}
- CAS Number: 1670-47-9^{[2][3]}
- Molecular Formula: C₁₀H₂₀O₂^{[1][2][3]}

- SMILES: CCOC1(CCCCC1)OCC[\[1\]](#)[\[3\]](#)
- InChI Key: MWUDABUKTZAZCX-UHFFFAOYSA-N[\[1\]](#)
- Synonyms: Cyclohexanone diethyl ketal, Cyclohexanone diethyl acetal, Cyclohexane, 1,1-diethoxy-[\[2\]](#)

Caption: 2D structure of **1,1-Diethoxycyclohexane**.

Physicochemical Properties

1,1-Diethoxycyclohexane is a colorless to pale yellow, clear liquid.[\[1\]](#)[\[2\]](#) It possesses a fruity, liquor, rum, tobacco, and woody aroma.[\[2\]](#)

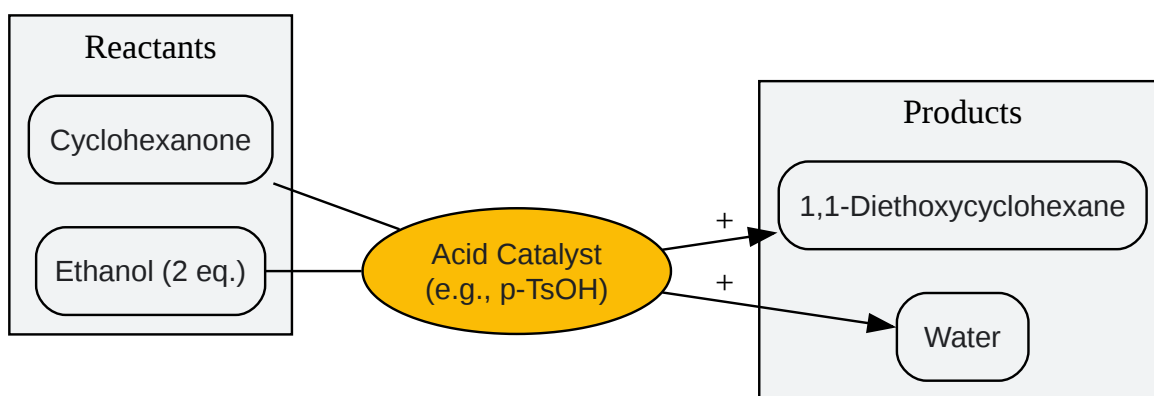
Property	Value	Reference(s)
Molecular Weight	172.26 g/mol	[1] [2] [3]
Density	0.908 - 0.921 g/mL at 20-25°C	[2] [4] [5]
Boiling Point	76-78 °C at 20 mmHg	[3] [4] [5]
Flash Point	140 °F (60 °C)	[4] [5]
Refractive Index	1.432 - 1.442 at 20°C	[2] [3]
Solubility	Practically insoluble in water; soluble in ethanol	[1] [2]
Vapor Pressure	0.341 mmHg at 25°C	[4] [5]
XLogP3-AA	2.4	[1] [2]

Chemical Reactivity and Stability

The chemical behavior of **1,1-diethoxycyclohexane** is characteristic of ethers and acetals.[\[1\]](#)

- Thermal Elimination: In the gas phase, it can undergo thermal elimination reactions to yield 1-ethoxycyclohexene and ethanol.[\[1\]](#)[\[5\]](#)

- Hydrolysis: Under acidic conditions, it can be hydrolyzed to regenerate cyclohexanone and ethanol. This reversibility is key to its use as a protecting group.[1]
- Protecting Group: The acetal functional group serves as a protecting group for the carbonyl group of cyclohexanone. This allows for chemical modifications at other sites of a molecule under neutral or basic conditions, with the carbonyl group being restored later through acid-catalyzed hydrolysis.[1]



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Caption: Synthesis of **1,1-Diethoxycyclohexane** from cyclohexanone and ethanol.

Experimental Protocols

Synthesis of 1,1-Diethoxycyclohexane

The synthesis of **1,1-diethoxycyclohexane** is typically achieved through the acid-catalyzed acetalization of cyclohexanone with ethanol.[1][6]

Materials:

- Cyclohexanone
- Anhydrous ethanol
- p-Toluenesulfonic acid monohydrate (or another acid catalyst)[6][7]

- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate

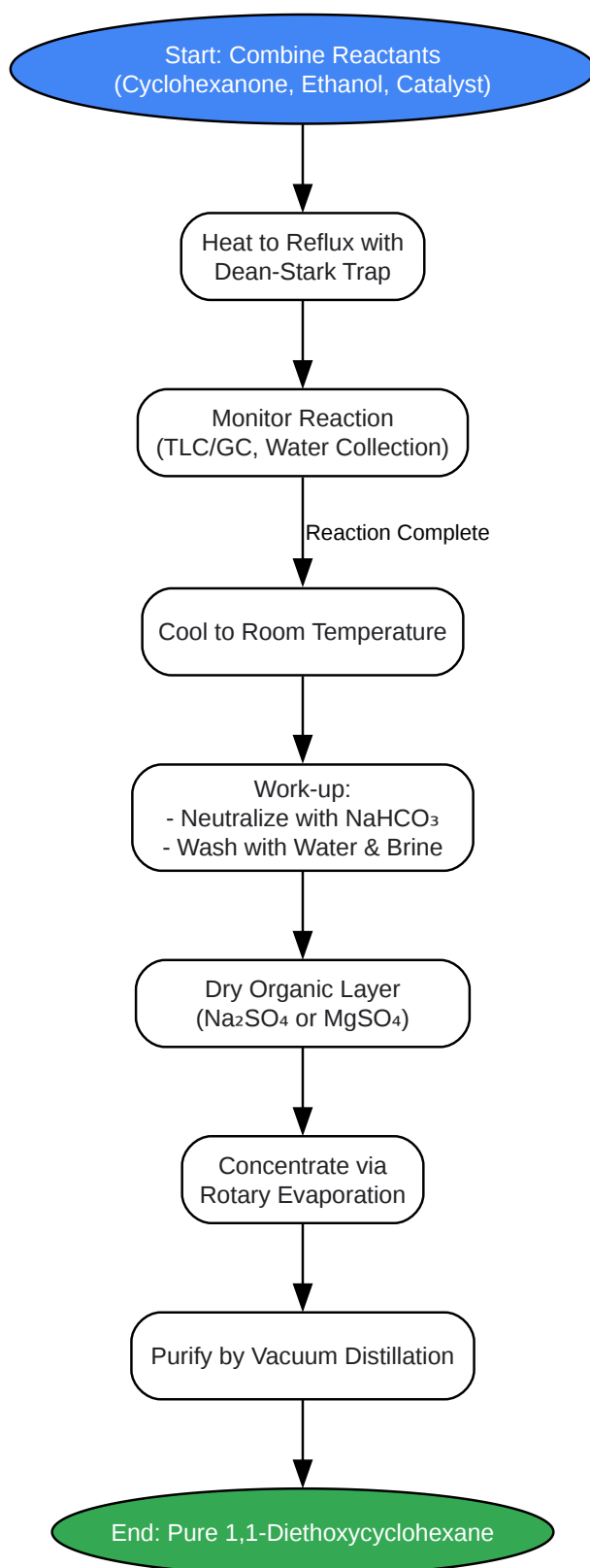
Equipment:

- Round-bottom flask
- Magnetic stir bar
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus fitted with a reflux condenser, add cyclohexanone (e.g., 0.1 mol).[6]
- Add a three-fold molar excess of anhydrous ethanol.[6]
- Add a catalytic amount of p-toluenesulfonic acid monohydrate (e.g., 1-2 mol%).[6]
- Reaction: Heat the mixture to reflux. The water formed during the reaction is collected in the Dean-Stark trap.[6]
- Monitor the reaction progress by observing the amount of water collected or by using analytical techniques like TLC or GC.[6]

- Work-up: Once the reaction is complete, cool the mixture to room temperature.^[6]
- Transfer the reaction mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution (to neutralize the acid), water, and then brine.^[6]
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.^[6]
- Purification: Filter off the drying agent and remove the excess ethanol and any extraction solvent using a rotary evaporator.^[6]
- Purify the crude product by distillation under reduced pressure to obtain pure **1,1-diethoxycyclohexane**.^[6]



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Caption: General experimental workflow for the synthesis and purification.

Safety and Handling

Hazard Identification:

- GHS Classification: H412: Harmful to aquatic life with long-lasting effects.[2][8]
- The substance is reported as not meeting GHS hazard criteria in a significant number of notifications.[2]
- May be irritating to the eyes, respiratory system, and skin.[4]

Precautionary Measures:

- Handling: Handle in a well-ventilated area. Wear suitable protective clothing, including gloves and safety goggles. Avoid contact with skin and eyes. Prevent fire caused by electrostatic discharge.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Tightly fitting safety goggles.[8]
 - Skin Protection: Impervious clothing and chemical-resistant gloves.[8]
 - Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[8]
- First Aid:
 - Inhalation: Move to fresh air.[8]
 - Skin Contact: Wash off with soap and plenty of water.[8]
 - Eye Contact: Rinse with pure water for at least 15 minutes.[8]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[8]
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[8]

- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[8]

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- To cite this document: BenchChem. [1,1-Diethoxycyclohexane chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155974#1-1-diethoxycyclohexane-chemical-properties-and-structure]

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